

# PF-04620110 stability in DMSO and long-term storage

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## Compound of Interest

**Compound Name:** (4-(4-(4-Amino-7,7-dimethyl-7H-pyrimido(4,5-b)(1,4)oxazin-6-yl)phenyl)cyclohexyl)acetic acid

**Cat. No.:** B1681862

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## Technical Support Center: PF-04620110

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of PF-04620110, a potent and selective DGAT-1 inhibitor.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended solvent for dissolving PF-04620110?

**A1:** Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of PF-04620110. It is soluble up to 49 mg/mL (123.6 mM) in fresh DMSO.<sup>[1][2]</sup> It is crucial to use newly opened or anhydrous DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of the compound.<sup>[1][3]</sup>

**Q2:** What are the recommended storage conditions for PF-04620110?

**A2:** The recommended storage conditions depend on whether the compound is in solid form or dissolved in a solvent.

- Solid (Powder): Store at -20°C for up to 3 years.<sup>[1][3]</sup> Some suppliers indicate stability for at least 4 years.<sup>[4]</sup>

- In Solvent (Stock Solution): For long-term storage, it is recommended to store aliquots of the stock solution at -80°C, where it can be stable for up to 2 years.<sup>[2]</sup><sup>[3]</sup> For shorter-term storage, it can be kept at -20°C for up to 1 year.<sup>[3]</sup> To avoid repeated freeze-thaw cycles, it is advisable to prepare single-use aliquots.

Q3: Can I store the PF-04620110 stock solution at 4°C?

A3: While some suppliers indicate that the solid form can be stored at +4°C, it is generally not recommended for stock solutions. For optimal stability of the compound in solution, freezing at -20°C or -80°C is recommended.

## Troubleshooting Guide

Issue: Difficulty dissolving PF-04620110 in DMSO.

- Possible Cause 1: Hygroscopic DMSO. DMSO readily absorbs moisture from the air, which can negatively impact the solubility of PF-04620110.
  - Solution: Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. If you must use an opened bottle, ensure it has been properly stored with desiccant.
- Possible Cause 2: Insufficient mixing.
  - Solution: After adding DMSO, ensure the solution is thoroughly mixed. Gentle warming and vortexing or sonication can aid in dissolution.<sup>[3]</sup>

Issue: Observed precipitation in the stock solution after storage.

- Possible Cause 1: Supersaturated solution. The concentration of the stock solution may be too high, leading to precipitation upon cooling.
  - Solution: Gently warm the solution and vortex until the precipitate redissolves. If the issue persists, consider preparing a slightly more dilute stock solution.
- Possible Cause 2: Freeze-thaw cycles. Repeatedly freezing and thawing the stock solution can affect its stability and solubility.
  - Solution: Prepare single-use aliquots of the stock solution to minimize freeze-thaw cycles.

## Data Summary

Table 1: Solubility of PF-04620110

Solvent	Concentration	Notes
DMSO	12.5 mg/mL (31.53 mM)[3]	Ultrasonic may be needed. Use fresh DMSO.[3]
DMSO	20 mM	
DMSO	49 mg/mL (123.6 mM)[1]	Moisture-absorbing DMSO reduces solubility.[1]
DMSO	1 mg/mL[4]	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[4]	
DMF	0.2 mg/mL[4]	
Water	Insoluble[1]	
Ethanol	Insoluble[1]	

Table 2: Long-Term Storage Stability of PF-04620110

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1][3]
Powder	4°C	2 years[3]
In Solvent	-80°C	2 years[2][3]
In Solvent	-20°C	1 year[3]

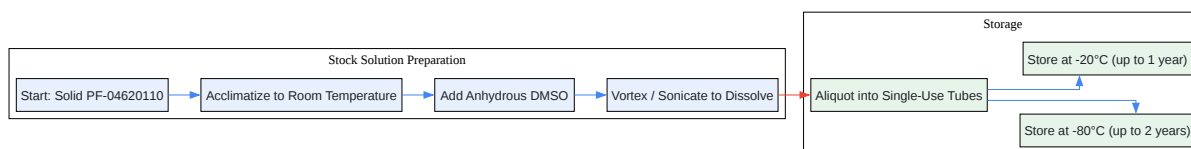
## Experimental Protocols

### Protocol 1: Preparation of PF-04620110 Stock Solution in DMSO

- Acclimatization: Allow the vial of solid PF-04620110 to equilibrate to room temperature before opening to prevent condensation of moisture.

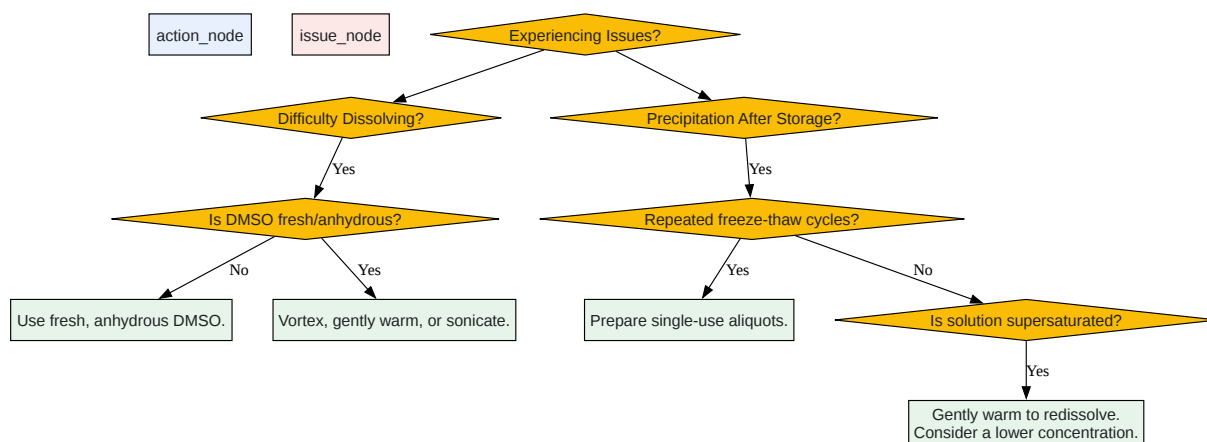
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration.
- Dissolution: Cap the vial tightly and vortex thoroughly. If necessary, use an ultrasonic bath for a short period to aid dissolution.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, low-retention microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.

## Visual Guides



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Caption: Workflow for preparing and storing PF-04620110 stock solutions.



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Caption: Troubleshooting common issues with PF-04620110 solutions.

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